An In-Depth Technical Guide to 5-Amino-6-chloroquinoline

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Compound of Interest

Compound Name:	*5-Amino-6-chloroquinoline*
CAS No.:	*341010-40-0*
Cat. No.:	*B112498*

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This technical guide provides a concise overview of the molecular structure, weight, and a putative synthesis pathway for the chemical compound **5-Amino-6-chloroquinoline**. While this molecule is available as a research chemical, detailed experimental protocols and comprehensive biological data are not extensively documented in publicly accessible literature. This guide consolidates the available information and presents a logical approach to its synthesis based on established chemical principles.

Core Molecular Data

The fundamental molecular properties of **5-Amino-6-chloroquinoline** are summarized below. This data is essential for any experimental design, including reaction stoichiometry, and for the interpretation of analytical results.

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Property	Value	Citation(s)
Molecular Formula	$C_9H_7ClN_2$	[1][2]
Molecular Weight	178.62 g/mol	[1]
CAS Number	341010-40-0	[1][2]
Canonical SMILES	C1=CC2=C(C(=C1)Cl)N=CC=C2N	
Physical Appearance	Assumed to be a solid	
Storage Temperature	-20°C	[1]

Putative Synthesis Protocol

A detailed, experimentally validated protocol for the synthesis of **5-Amino-6-chloroquinoline** is not readily available in the surveyed literature. However, a plausible and commonly employed synthetic route for the preparation of aminoquinolines is through the reduction of the corresponding nitroquinoline. The precursor, 6-Chloro-5-nitroquinoline, can be synthesized via the nitration of 6-chloroquinoline.[3]

Experimental Workflow: A Proposed Synthesis Route

The proposed synthesis of **5-Amino-6-chloroquinoline** can be envisioned as a two-step process. The first step involves the nitration of a commercially available starting material, 6-chloroquinoline, to yield 6-Chloro-5-nitroquinoline. The subsequent step is the reduction of the nitro group to an amine, yielding the final product.

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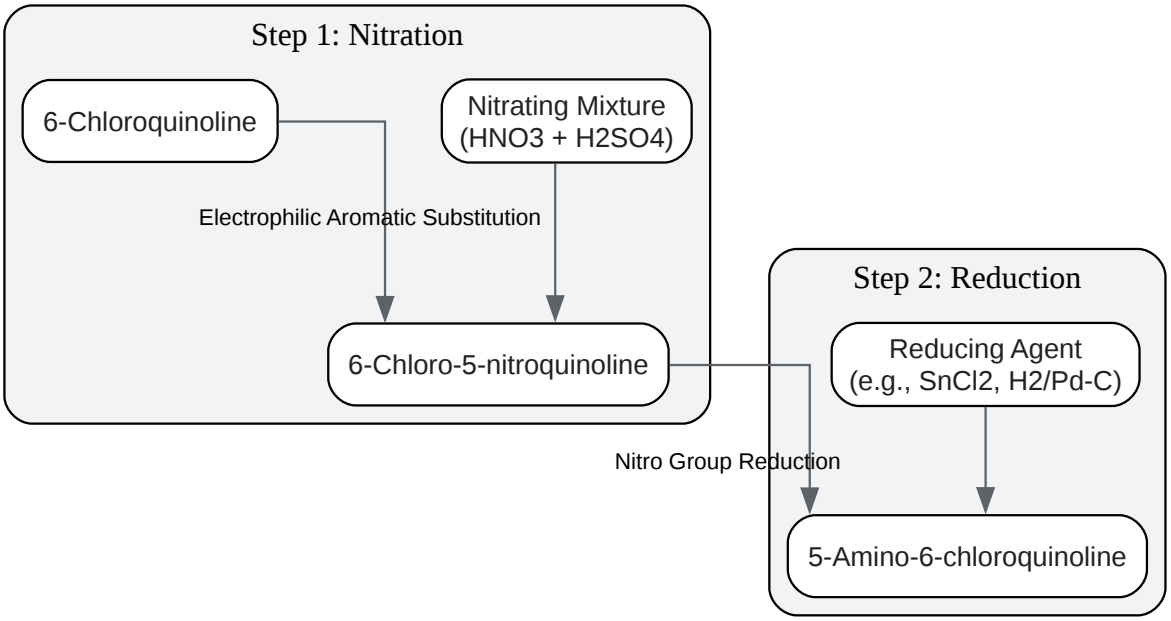

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A proposed two-step synthesis pathway for **5-Amino-6-chloroquinoline**.

Methodology for Step 1: Nitration of 6-Chloroquinoline (Hypothetical)

- Dissolution: Dissolve 6-chloroquinoline in a suitable solvent, such as concentrated sulfuric acid, under cooled conditions (e.g., an ice bath).
- Preparation of Nitrating Agent: In a separate flask, carefully prepare a nitrating mixture of concentrated nitric acid and concentrated sulfuric acid, also under cooled conditions.
- Reaction: Slowly add the nitrating mixture to the dissolved 6-chloroquinoline while maintaining a low temperature to control the exothermic reaction.
- Work-up: After the reaction is complete, the mixture would be poured over ice, and the resulting precipitate of 6-Chloro-5-nitroquinoline would be collected by filtration, washed, and dried.

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Methodology for Step 2: Reduction of 6-Chloro-5-nitroquinoline (Hypothetical)

- Reaction Setup: Suspend the synthesized 6-Chloro-5-nitroquinoline in a suitable solvent, such as ethanol or acetic acid.
- Addition of Reducing Agent: Add a reducing agent, such as tin(II) chloride ($SnCl_2$) in the presence of a strong acid, or perform catalytic hydrogenation using hydrogen gas and a palladium-on-carbon (Pd/C) catalyst.
- Reaction Progression: The reaction mixture would be stirred, and potentially heated, until the reduction is complete, which can be monitored by techniques like Thin Layer Chromatography (TLC).
- Isolation and Purification: The final product, **5-Amino-6-chloroquinoline**, would then be isolated through a work-up procedure, which may involve neutralization, extraction, and purification by chromatography or recrystallization.

Biological Activity and Applications

At present, there is a lack of specific data in the public domain regarding the biological activity, signaling pathway involvement, or established experimental applications of **5-Amino-6-chloroquinoline**. As a substituted aminoquinoline, it may be of interest in medicinal chemistry, potentially as a scaffold for the development of novel therapeutic agents, given the known biological activities of other aminoquinoline derivatives. However, without experimental data, any potential application remains speculative.

Conclusion

5-Amino-6-chloroquinoline is a defined chemical entity with a known molecular structure and weight. While a logical synthetic pathway can be proposed based on fundamental organic chemistry principles, there is a notable absence of detailed experimental protocols, quantitative data, and biological studies in the accessible scientific literature. This presents an opportunity for further research to synthesize, characterize, and evaluate the potential applications of this compound, particularly within the field of drug discovery and development. Researchers

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interested in this molecule are encouraged to perform de novo synthesis and characterization to establish its properties and potential utility.

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